

An In-depth Technical Guide to 3-Bromopropionyl Chloride

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Compound of Interest

Compound Name: *3-Bromopropionyl chloride*

Cat. No.: *B108729*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **3-Bromopropionyl chloride** (CAS No. 15486-96-1), a crucial reagent in organic synthesis and pharmaceutical development. The information is presented to assist researchers and professionals in its safe handling, storage, and application.

Physical and Chemical Properties

3-Bromopropionyl chloride is a reactive acyl chloride used in various chemical transformations. Its physical appearance and properties are critical for its proper use and storage.

Appearance and Odor: **3-Bromopropionyl chloride** is a liquid at room temperature.[1][2] Its color is most frequently described as colorless to pale or clear yellow.[3][4][5] However, some sources indicate a wider range, from colorless to red, orange, or green, which may depend on purity and age.[2][6] It is reported to have a pungent odor.[3]

Quantitative Data Summary: The key physical and chemical data for **3-Bromopropionyl chloride** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Chemical Formula	<chem>C3H4BrClO</chem>	[3][4][6]
Molecular Weight	171.42 g/mol	[4][6]
CAS Number	15486-96-1	[3][5][6]
Physical State	Liquid	[1][2]
Appearance	Colorless to pale yellow/orange/green liquid	[2][3][5][6]
Boiling Point	55-57 °C at 17 mmHg 131 °C at 760 mmHg	[1][7][2]
Density	1.701 g/mL at 25 °C	
Refractive Index	1.49 at 20 °C	[4]
Flash Point	79 °C (174.2 °F) - closed cup	[4]
Solubility	Soluble in organic solvents. Reacts with water.	[3][4]
Purity	>95% (Technical Grade)	[2][6]
Storage Temperature	2-8°C (Refrigerator)	[3][8]

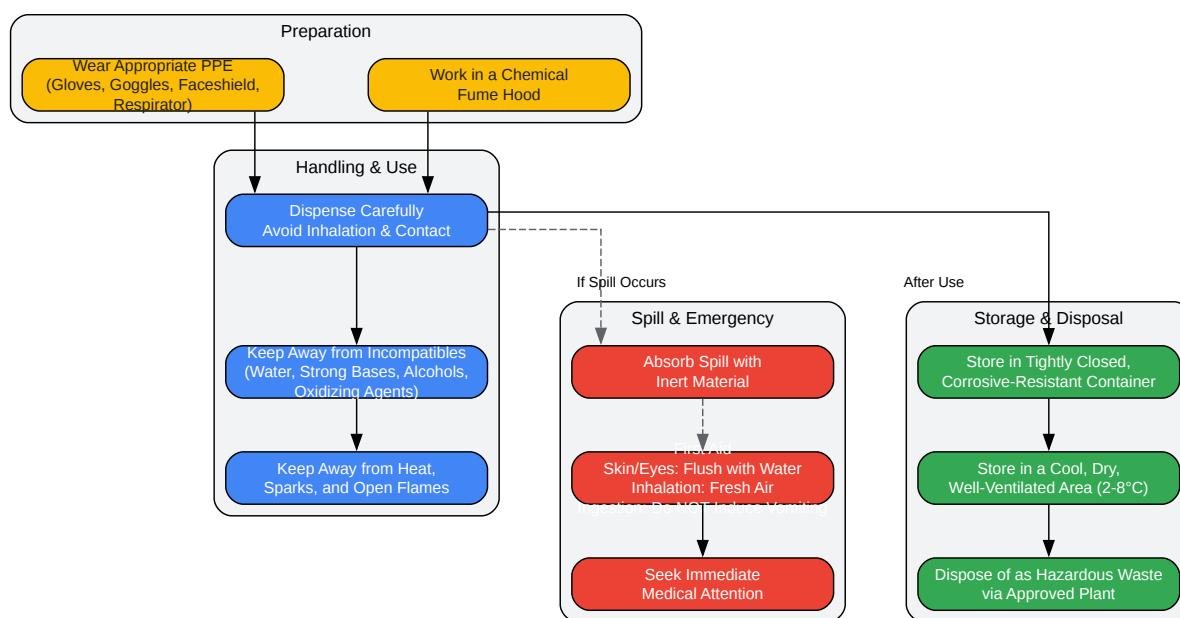
Applications in Synthesis

While detailed experimental protocols are beyond the scope of this guide, it is important to note the primary applications of **3-Bromopropionyl chloride**. It serves as a key building block in organic synthesis. For instance, it is used for the acylation of alcohols and amines to introduce the 3-bromopropionyl group into molecules.^[3] Specific applications include its reaction with poly(ethylene glycol) methacrylate to create brominated polymers and its use in the synthesis of bicyclic pyrimido[2,1-b][3][6]thiazines.^[7] It has also been utilized in the preparation of pharmaceutical intermediates like 1-chloro-4-bromo-2-butanone.^[7]

Safety, Handling, and Storage Workflow

Due to its hazardous nature, strict adherence to safety protocols is mandatory when handling **3-Bromopropionyl chloride**. It is classified as a corrosive substance that causes severe skin burns and eye damage and may cause respiratory irritation.[3][9] The compound is also water-reactive and combustible.[1]

The following diagram outlines the essential workflow for the safe handling and storage of this reagent.



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Diagram 1: Safe Handling Workflow for **3-Bromopropionyl Chloride**.

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